

Technical Deep Dive: Ecotoxicological Profile of Isothiazolinone Biocides

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Compound of Interest

Compound Name: (5-Methyl-isothiazol-3-yl)-methanol

CAS No.: 1803598-19-7

Cat. No.: B1433406

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Executive Summary

Isothiazolinones (ITs) represent a class of heterocyclic compounds widely utilized as broad-spectrum biocides in industrial water treatment, personal care products, and medical device preservation. Their efficacy stems from a potent electrophilic mechanism that targets microbial metabolic pathways. However, this same mechanism drives a significant ecotoxicological profile, particularly in aquatic environments.

This technical guide analyzes the "double-edged sword" of isothiazolinone usage: high acute aquatic toxicity balanced against rapid environmental degradation. We will dissect the molecular mechanism of action, provide a comparative analysis of key derivatives (CMIT, MIT, BIT, OIT, DCOIT), and detail the experimental protocols required for regulatory compliance (REACH/EPA).

Molecular Mechanism of Toxicity: The Thiol Interaction

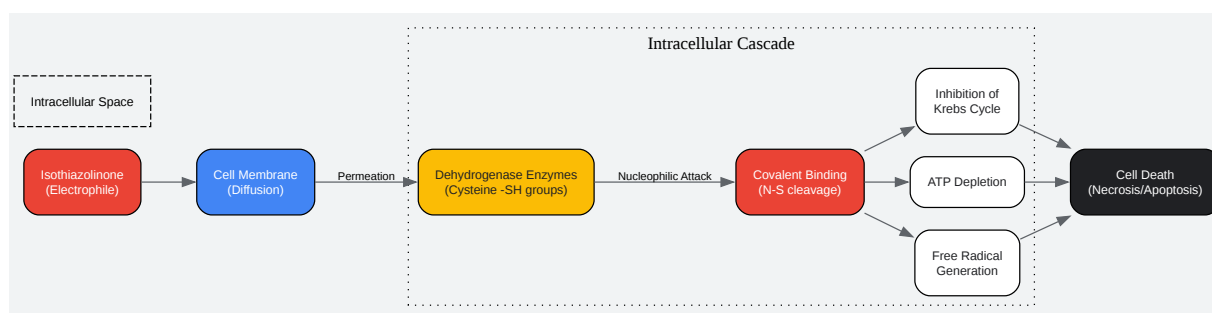
The biocidal activity and subsequent toxicity of isothiazolinones are predicated on their ability to act as electrophiles. The core isothiazolone ring contains an activated N–S bond that reacts readily with nucleophiles.

Mechanism of Action (MoA)

Upon diffusing across the cell membrane, isothiazolinones target intracellular thiol (-SH) groups, primarily on cysteine residues of essential enzymes (e.g., dehydrogenases in the Krebs cycle). This interaction results in:

- **Rapid Inhibition:** Formation of a disulfide bond between the biocide and the enzyme active site.
- **Metabolic Arrest:** Inhibition of ATP synthesis and respiration within minutes.
- **Cell Death:** Irreversible loss of viability due to the depletion of intracellular thiols (like glutathione) and the generation of free radicals.

Visualization of Signaling & Toxicity Pathway



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Figure 1: The molecular cascade of isothiazolinone toxicity, initiating with membrane permeation and culminating in metabolic arrest via thiol modification.

Ecotoxicological Data Analysis

Isothiazolinones are classified as Aquatic Acute 1 and Aquatic Chronic 1 under CLP regulations due to their high potency against aquatic organisms. Algae are consistently the most sensitive trophic level.

Comparative Toxicity Profile

The following table synthesizes median lethal (LC50) and effective (EC50) concentrations for the most common derivatives. Note the extreme toxicity of the chlorinated derivative (CMIT) compared to the non-chlorinated form (MIT).

Biocide	CAS No. ^[1]	Algae (72h ErC50)	Daphnia (48h EC50)	Fish (96h LC50)	M-Factor (Acute)
CMIT/MIT (3:1)	55965-84-9	0.027 mg/L	0.16 mg/L	0.19 mg/L	100
MIT	2682-20-4	0.157 mg/L	1.68 mg/L	6.0 mg/L	10
BIT	2634-33-5	0.11 mg/L	2.9 mg/L	2.18 mg/L	1
OIT	26530-20-1	0.084 mg/L	0.42 mg/L	0.036 mg/L	10
DCOIT	64359-81-5	0.003 mg/L	0.007 mg/L	0.0027 mg/L	100

Data Source: Compiled from ECHA Registration Dossiers and EPA Reregistration Eligibility Decisions (REDs).

Interpretation of M-Factors

Under the EU CLP Regulation (EC) No 1272/2008, M-factors (Multiplying factors) are applied to substances classified as Aquatic Acute 1 or Chronic 1 to derive the classification of mixtures.

- CMIT/MIT (3:1) and DCOIT carry an M-factor of 100 for acute toxicity, indicating they are highly toxic even at very low concentrations (< 0.001 mg/L).

- Implication for Formulators: Even trace amounts of these biocides in a final drug formulation or wash buffer can trigger "Hazardous to the Aquatic Environment" labeling requirements.

Environmental Fate & Degradation[4]

While highly toxic, isothiazolinones are generally not persistent. They undergo rapid degradation via hydrolysis and biodegradation, which is a critical safety feature preventing long-term bioaccumulation.

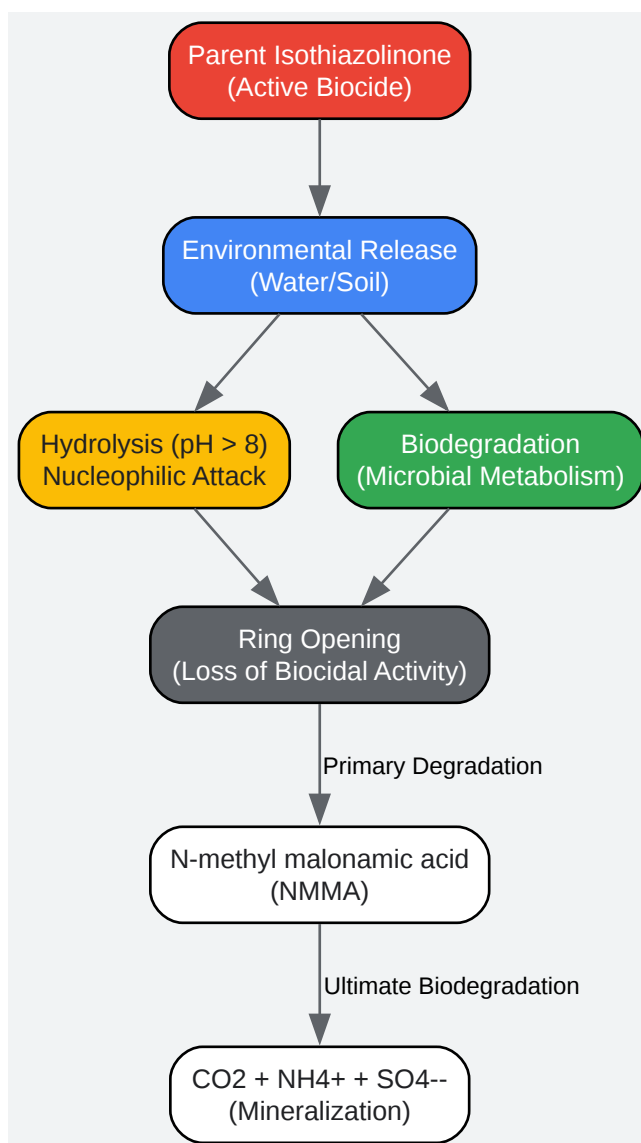
Degradation Pathway

The primary degradation mechanism involves the opening of the isothiazolone ring. This process is pH-dependent (faster at alkaline pH) and biologically mediated in soil/sediment.

Key Metabolites:

- MIT Degradation: Yields N-methyl malonamic acid (NMMA), which is significantly less toxic (orders of magnitude) than the parent compound.
- CMIT Degradation: Yields N-methyl-5-chloromalonamic acid, which rapidly dechlorinates to NMMA.

Fate Logic Diagram



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Figure 2: Environmental fate pathway showing the critical ring-opening step that neutralizes toxicity.

Experimental Methodologies for Ecotox Assessment

To validate the safety profile of a formulation containing isothiazolinones, specific OECD protocols must be followed. Due to the rapid degradation of these compounds, standard protocols often require modification (e.g., flow-through systems) to maintain stable exposure concentrations.

Algal Growth Inhibition Test (OECD 201)

- Objective: Determine the EC50 for growth rate inhibition over 72 hours.
- Test Organism: *Pseudokirchneriella subcapitata* (Green Algae).
- Critical Protocol Step:
 - Preparation: Prepare test solutions in a geometric series (e.g., factor 3.2).
 - Analysis: Because ITs degrade rapidly, analytical verification of test concentrations at 0h and 72h is mandatory. If the concentration drops by >20%, use the Geometric Mean of measured concentrations for calculations, not nominal values.
 - Endpoint: Calculate the specific growth rate (μ) for each concentration.

Daphnia Acute Immobilization Test (OECD 202)

- Objective: Determine the EC50 for immobilization over 48 hours.
- Test Organism: *Daphnia magna*.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Self-Validating Control:
 - Include a reference toxicant (e.g., Potassium Dichromate) to verify the sensitivity of the *Daphnia* batch.
 - Dissolved Oxygen (DO) must remain >3 mg/L throughout the test.

Ready Biodegradability (OECD 301B: CO2 Evolution)[\[3\]](#)

- Objective: Confirm rapid mineralization.
- Method: Measure CO2 production over 28 days in a mineral medium inoculated with activated sludge.
- Pass Level: >60% of Theoretical CO2 (ThCO2) within a 10-day window.

- Note for ITs: Ensure the concentration used is below the inhibitory threshold for the inoculum bacteria, otherwise, the biocide will kill the sludge and result in a false negative (not biodegradable).

Regulatory Landscape & Risk Assessment[7][8][9][10]

REACH & CLP (Europe)[9]

- Classification: Isothiazolinones are heavily regulated. CMIT/MIT is restricted in leave-on cosmetics.[5]
- PNEC Derivation: Predicted No-Effect Concentrations (PNEC) for aquatic environments are derived using the lowest EC50 (usually Algae) and applying an Assessment Factor (AF).
 - Example: If Algae EC50 = 0.003 mg/L, and AF = 10 (if chronic data exists), PNEC_aqua = 0.0003 mg/L (0.3 µg/L).

US EPA (FIFRA)

- Registration Review: The EPA has conducted extensive risk assessments (REDs).
- Effluent Guidelines: Industrial discharges containing ITs often require deactivation (e.g., sodium bisulfite treatment) before release to POTWs (Publicly Owned Treatment Works) to prevent killing the biological treatment flora.

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